

Application Notes and Protocols for Enzymatic Assays Involving Cerotate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerotate

Cat. No.: B1232311

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These application notes provide detailed protocols for studying enzymes that utilize **cerotate** (C26:0), a very long-chain fatty acid (VLCFA), as a substrate. The methodologies outlined are essential for investigating the enzymatic pathways of VLCFA metabolism, identifying potential therapeutic targets for metabolic disorders, and screening for novel drug candidates.

Introduction

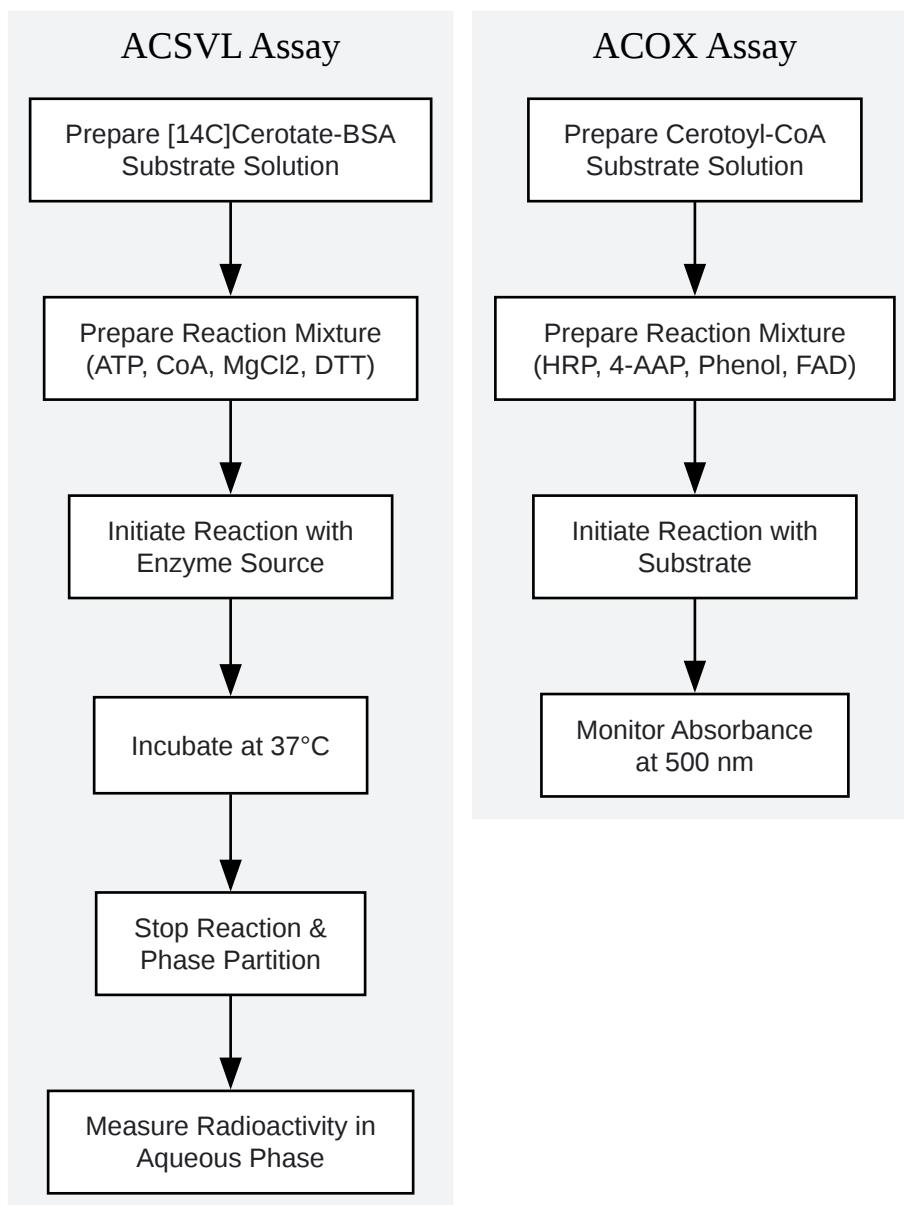
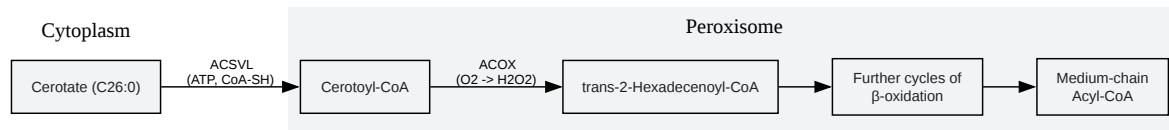
Cerotic acid (Hexacosanoic acid, C26:0) is a saturated very long-chain fatty acid implicated in several physiological and pathological processes. Its metabolism primarily occurs in peroxisomes via a specialized β -oxidation pathway. Dysregulation of **cerotate** metabolism is a hallmark of several severe genetic disorders, including X-linked adrenoleukodystrophy (X-ALD). Accurate and reproducible enzymatic assays are crucial for understanding the function of enzymes involved in **cerotate** metabolism and for the development of therapeutic interventions.

The principal enzymes in the initial steps of **cerotate** metabolism are Very Long-Chain Acyl-CoA Synthetase (ACSVL) and Acyl-CoA Oxidase (ACOX). ACSVL activates **cerotate** to its coenzyme A (CoA) thioester, cerotolyl-CoA. Subsequently, ACOX catalyzes the first and rate-limiting step of peroxisomal β -oxidation, the desaturation of cerotolyl-CoA.

This document provides protocols for the enzymatic assays of these key enzymes using **cerotate** as the substrate.

Peroxisomal β -Oxidation of Cerotate: An Overview

The catabolism of **cerotate** begins with its activation in the cytoplasm and subsequent transport into the peroxisome, where it undergoes β -oxidation.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com